

An In-depth Technical Guide to 2-Bromoacrylamide: Properties, Structure, and Reactivity

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 2-Bromoacrylamide

Cat. No.: B1589967

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, structure, and reactivity of **2-Bromoacrylamide**, a versatile reagent with significant applications in organic synthesis and drug development.

Chemical Properties and Structure

2-Bromoacrylamide is a white crystalline solid at room temperature.^[1] Its fundamental properties are summarized below, providing a foundational understanding of its physical and chemical nature.

Data Presentation: Quantitative Properties of **2-Bromoacrylamide**

Property	Value	Source(s)
Molecular Formula	C ₃ H ₄ BrNO	[2][3]
Molecular Weight	149.97 g/mol	[3]
CAS Number	70321-36-7	[2][3][4]
Appearance	White Crystalline Solid	[1]
Melting Point	82 - 86 °C	
Boiling Point	125 °C @ 25 mmHg	[5]
Solubility	Soluble in water, alcohol, acetone	[1]
XLogP3	0.6	[2][3]
Topological Polar Surface Area	43.1 Å ²	[3]
Hydrogen Bond Donor Count	1	[2][3]
Hydrogen Bond Acceptor Count	1	[2][3]

Structural Identifiers

The unique structure of **2-Bromoacrylamide** can be represented by several standard chemical identifiers, crucial for database searches and computational modeling.[6][7][8]

- SMILES:C=C(C(=O)N)Br[2][3]
- InChI:InChI=1S/C3H4BrNO/c1-2(4)3(5)6/h1H2,(H2,5,6)[3]
- InChIKey:CWJLXOUWYUQFHL-UHFFFAOYSA-N[3]

Reactivity and Mechanisms

2-Bromoacrylamide's utility stems from its dual reactivity. It possesses both an electrophilic α,β -unsaturated system and a labile bromine atom, making it a valuable building block in organic chemistry.

Michael Acceptor

The electron-withdrawing nature of the amide and bromine atom polarizes the carbon-carbon double bond, rendering the β -carbon electrophilic. This makes **2-bromoacrylamide** an excellent Michael acceptor. It readily undergoes conjugate addition reactions with a variety of soft nucleophiles, such as thiols (e.g., cysteine residues in proteins), amines, and enolates.[9][10][11] This reaction is fundamental to its use as a covalent modifier in drug discovery.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Bromoacrylamide: Properties, Structure, and Reactivity]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1589967#2-bromoacrylamide-chemical-properties-and-structure>]

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